

Stability of DB12055 in different experimental conditions

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Compound of Interest

Compound Name: DB12055

Cat. No.: B1677232

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Technical Support Center: DB12055

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **DB12055**, a selective inhibitor of the Disabled-1 (Dab1) protein, a key component of the Reelin signaling pathway.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **DB12055**?

For optimal stability, it is recommended to dissolve **DB12055** in anhydrous Dimethyl Sulfoxide (DMSO) at a stock concentration of 10 mM. For aqueous experiments, further dilution in phosphate-buffered saline (PBS) or cell culture medium is advised immediately before use. Avoid repeated freeze-thaw cycles of the stock solution.

Q2: How should **DB12055** be stored to ensure its stability?

DB12055 is supplied as a lyophilized powder. In this form, it should be stored at -20°C. Once reconstituted in DMSO, the stock solution should be aliquoted and stored at -80°C to minimize degradation. Under these conditions, the stock solution is stable for up to 6 months.

Q3: Is **DB12055** sensitive to light?

Yes, **DB12055** exhibits sensitivity to light. It is recommended to protect the compound from light during storage and handling. Use amber vials or wrap containers in aluminum foil.

Experimental procedures should be performed under subdued light conditions whenever possible.

Q4: What are the known degradation products of **DB12055**?

The primary degradation pathways for **DB12055** under stress conditions (e.g., high temperature, extreme pH, or prolonged light exposure) are oxidation and hydrolysis. The major degradation products identified are **DB12055-Ox** (oxidized form) and **DB12055-Hy** (hydrolyzed form). These degradation products have significantly reduced or no inhibitory activity on Dab1.

Q5: Can I use **DB12055** in animal studies?

Yes, **DB12055** can be used in animal studies. For in vivo applications, a formulation of **DB12055** in a vehicle such as 10% DMSO, 40% propylene glycol, and 50% saline is recommended. The stability of this formulation should be verified under the specific experimental conditions.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent or lower than expected activity of DB12055 in cellular assays.	1. Improper storage of DB12055 stock solution. 2. Degradation due to multiple freeze-thaw cycles. 3. Instability in the aqueous experimental medium. 4. Adsorption to plasticware.	1. Ensure stock solutions are stored at -80°C in small aliquots. 2. Use a fresh aliquot for each experiment. 3. Prepare fresh dilutions in aqueous media immediately before the experiment. The stability in aqueous solution decreases over time. 4. Use low-adhesion microplates and pipette tips.
Precipitation of DB12055 is observed in the cell culture medium.	1. The final concentration of DMSO is too high. 2. The solubility limit of DB12055 in the medium has been exceeded.	1. Ensure the final DMSO concentration in the culture medium does not exceed 0.5%. 2. Perform a solubility test to determine the maximum soluble concentration of DB12055 in your specific cell culture medium.
Variability in results between different experimental batches.	1. Inconsistent preparation of DB12055 working solutions. 2. Degradation of the compound due to prolonged exposure to light or room temperature.	1. Standardize the protocol for preparing and handling DB12055 solutions. 2. Minimize the exposure of the compound to light and maintain it on ice when not in use.

Stability Data

The following tables summarize the stability of **DB12055** under various experimental conditions.

Table 1: Stability of **DB12055** in Solid State

Storage Condition	Duration	Purity (%)
-20°C	12 months	>99
4°C	6 months	98.5
25°C	1 month	95.2

Table 2: Stability of 10 mM **DB12055** in DMSO Stock Solution

Storage Condition	Duration	Purity (%)
-80°C	6 months	>99
-20°C	3 months	97.8
4°C	1 week	92.1

Table 3: Stability of 10 µM **DB12055** in Aqueous Solution (PBS, pH 7.4)

Storage Condition	Duration	Purity (%)
4°C (protected from light)	24 hours	96.5
Room Temperature (protected from light)	8 hours	91.3
Room Temperature (exposed to light)	8 hours	82.7

Experimental Protocols

Protocol 1: Preparation of **DB12055** Stock Solution

- Allow the lyophilized **DB12055** vial to equilibrate to room temperature before opening.
- Add the appropriate volume of anhydrous DMSO to achieve a 10 mM stock solution.
- Vortex briefly to ensure complete dissolution.

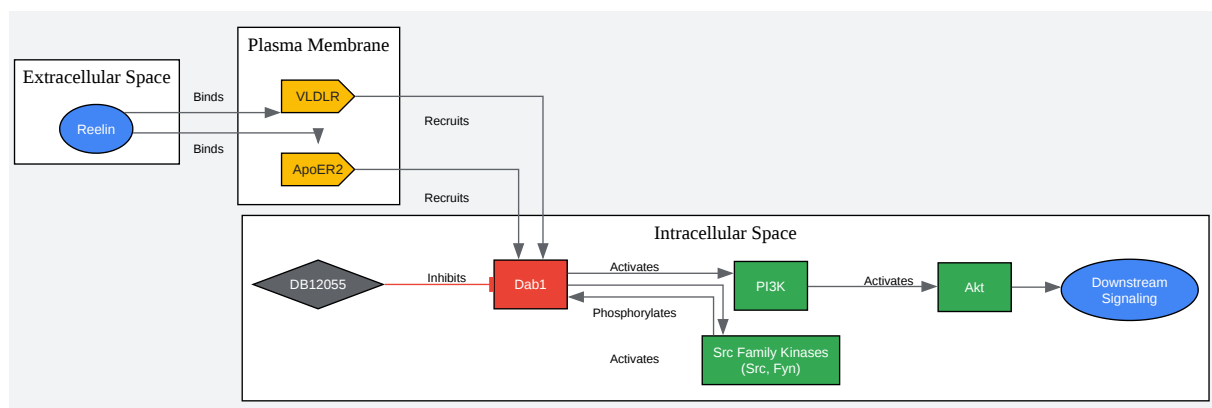
- Aliquot the stock solution into smaller volumes in amber, tightly sealed vials.
- Store the aliquots at -80°C.

Protocol 2: Forced Degradation Study

To assess the stability of **DB12055** under stress conditions, the following protocol can be used:

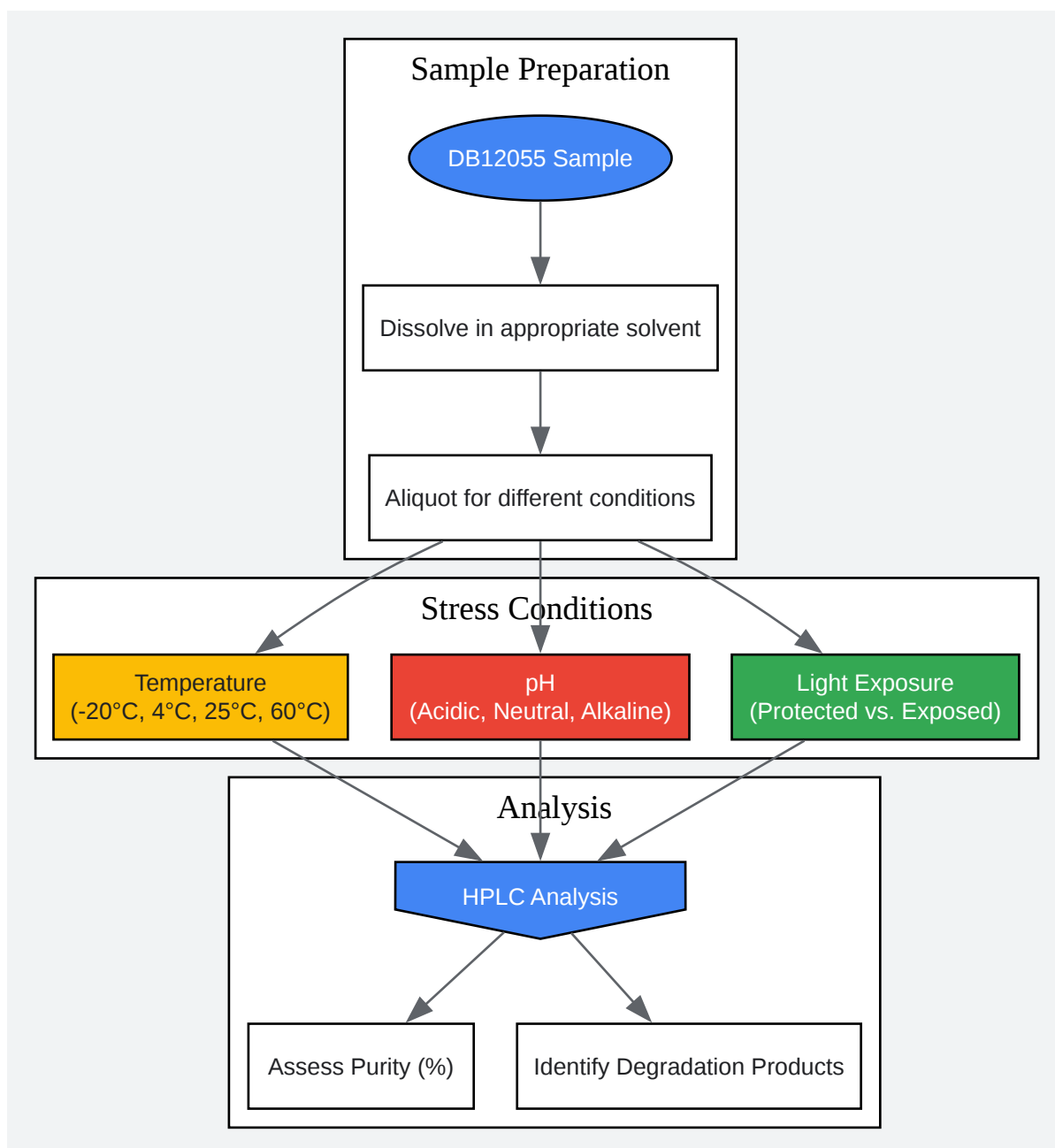
- Acidic Hydrolysis: Incubate a 1 mg/mL solution of **DB12055** in 0.1 N HCl at 60°C for 24 hours.
- Alkaline Hydrolysis: Incubate a 1 mg/mL solution of **DB12055** in 0.1 N NaOH at 60°C for 24 hours.
- Oxidative Degradation: Treat a 1 mg/mL solution of **DB12055** with 3% hydrogen peroxide at room temperature for 24 hours.
- Thermal Degradation: Expose the solid **DB12055** to 105°C for 24 hours.
- Photodegradation: Expose a 1 mg/mL solution of **DB12055** to a UV lamp (254 nm) for 24 hours.
- Analyze the samples by High-Performance Liquid Chromatography (HPLC) to determine the percentage of degradation and identify major degradation products.

Visualizations



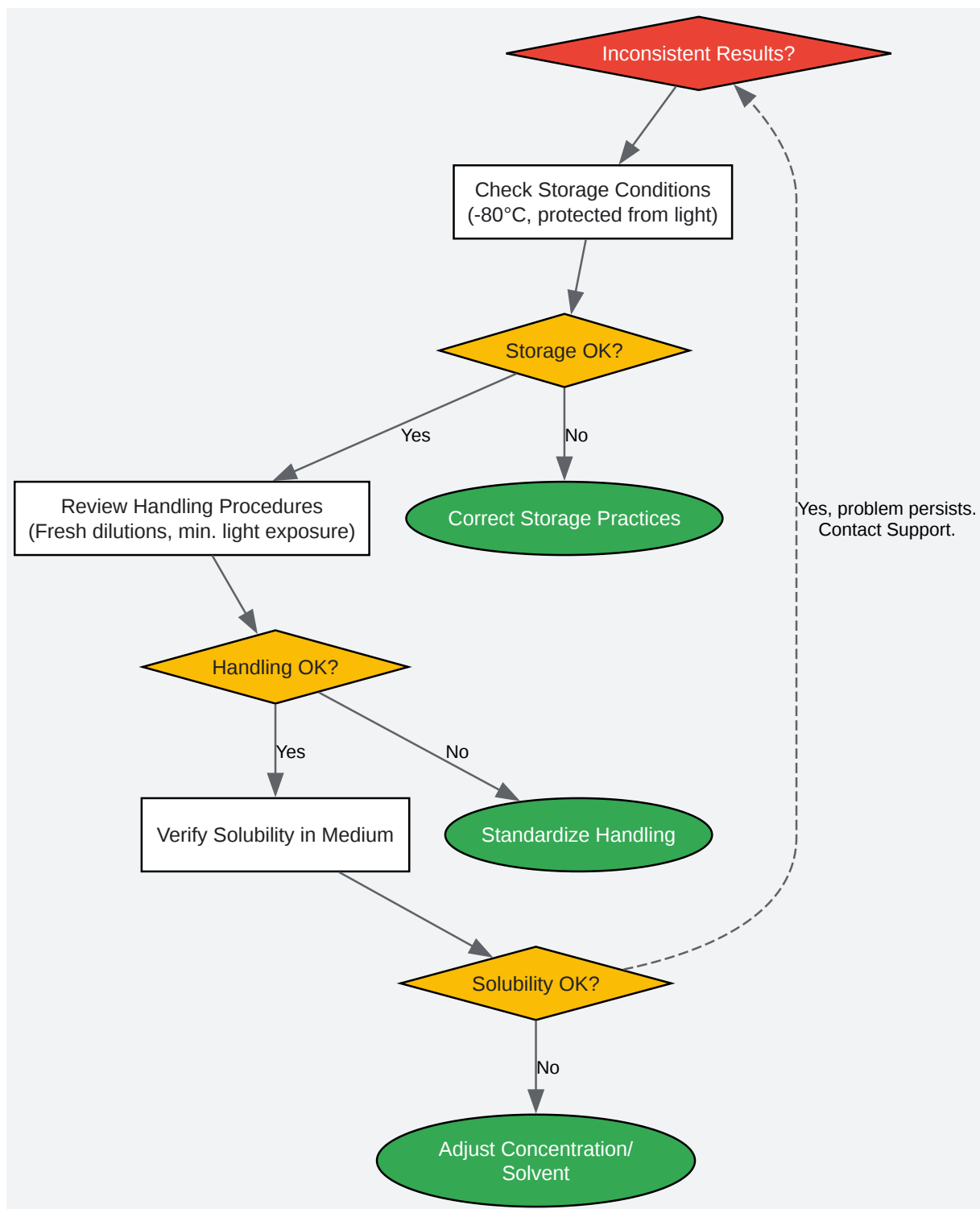
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Caption: Reelin signaling pathway and the inhibitory action of **DB12055** on Dab1.



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Caption: Workflow for assessing the stability of **DB12055** under various conditions.



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Caption: A logical troubleshooting guide for inconsistent experimental results with **DB12055**.

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